

3-Methylpiperidine: A Comprehensive Technical Guide to Safety, Handling, and MSDS Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylpiperidine

Cat. No.: B147322

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **3-Methylpiperidine**. The following sections detail the hazards, protective measures, emergency procedures, and physical and chemical properties of this compound, presented in a format tailored for laboratory and drug development professionals.

Chemical Identification and Physical Properties

3-Methylpiperidine, also known as 3-Pipecoline, is a cyclic secondary amine with the chemical formula $C_6H_{13}N$.^[1] It is a colorless to pale yellow liquid with a characteristic amine-like odor.^[2]^[3] It is less dense than water and is fully miscible with water.^[3]^[4]^[5]

Table 1: Physical and Chemical Properties of **3-Methylpiperidine**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ N	[2][3]
Molecular Weight	99.17 g/mol	[2][6][7]
CAS Number	626-56-2	[2][8]
EC Number	210-953-6	[4][9]
Appearance	Colorless to pale yellow liquid	[2][3]
Odor	Amine-like	[3]
Boiling Point	123 - 126 °C	[3][9]
Melting Point	-24 °C	[3]
Flash Point	8 °C / 46.4 °F	[3][8]
Density	0.845 g/cm ³ at 25 °C	[4][9]
Vapor Density (Air=1)	3.42	[4]
Water Solubility	Fully miscible	[3][4]
Refractive Index	n _{20/D} 1.447	[9]

Hazard Identification and GHS Classification

3-Methylpiperidine is classified as a hazardous chemical.[8] It is a highly flammable liquid and vapor.[4][9] It is harmful if swallowed, causes skin irritation, and serious eye irritation, and may cause respiratory irritation.[4]

Table 2: GHS Classification for **3-Methylpiperidine**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	2	H225: Highly flammable liquid and vapor	[4] [9]
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[4] [9]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[4] [9]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	[4] [9]

Signal Word: Danger[\[4\]](#)[\[9\]](#)

Hazard Pictograms:

- GHS02: Flame[\[4\]](#)
- GHS07: Exclamation Mark[\[4\]](#)

Safe Handling and Storage Protocols

Proper handling and storage of **3-Methylpiperidine** are crucial to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Handling

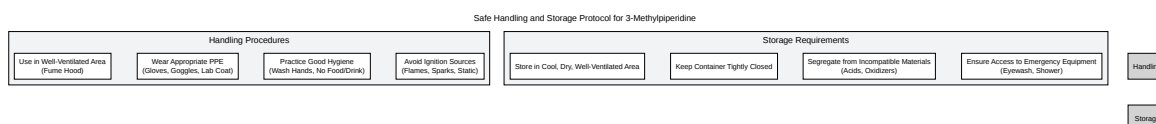
- Ventilation: Handle only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE): Wear protective gloves (nitrile or butyl rubber are recommended), chemical-resistant clothing, and chemical safety goggles or a face shield. In

case of inadequate ventilation, use a NIOSH/MSHA-approved respirator for organic vapors.
[8]

- Hygiene: Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the work area.[4]
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks.[8] Use non-sparking tools and take precautionary measures against static discharge by grounding and bonding containers and equipment during transfer.[8]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[4][8] Keep the container tightly closed.[4][8]
- Incompatible Materials: Segregate from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[8][10]
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible in the storage and handling areas.



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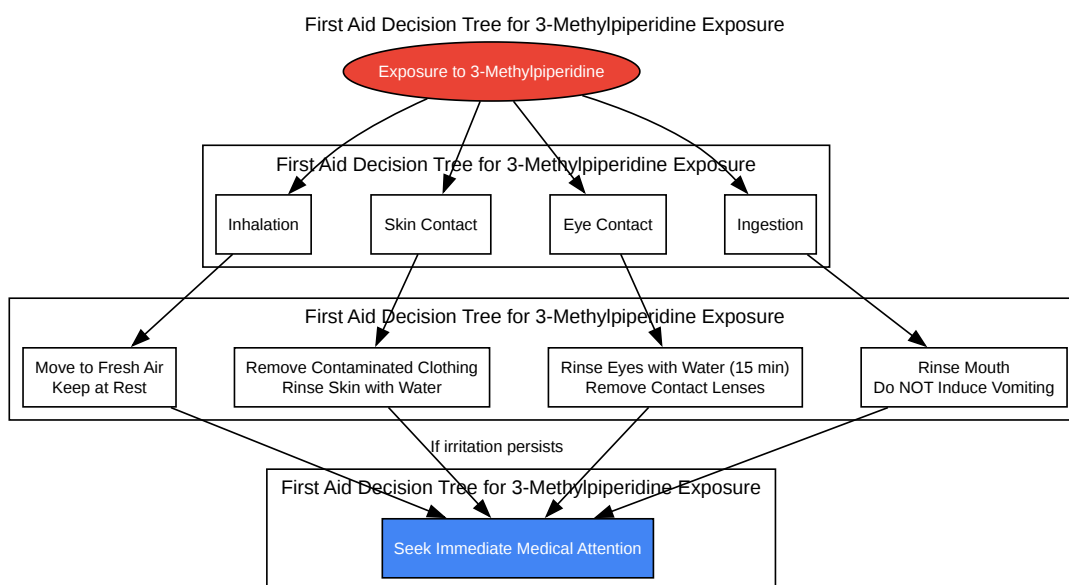
Safe handling and storage workflow.

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of exposure or a spill.

First Aid Measures

- **Inhalation:** If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[4] If the person is not breathing, give artificial respiration.[8] Seek immediate medical attention.
- **Skin Contact:** In case of skin contact, immediately remove all contaminated clothing and rinse the skin with plenty of water and soap.[4] If skin irritation occurs, get medical advice/attention.[4]
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[8] Seek immediate medical attention.[8]
- **Ingestion:** If swallowed, rinse the mouth with water.[4] Do NOT induce vomiting.[8] Call a poison center or doctor/physician if you feel unwell.[4]



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First aid procedures for exposure.

Fire-Fighting Measures

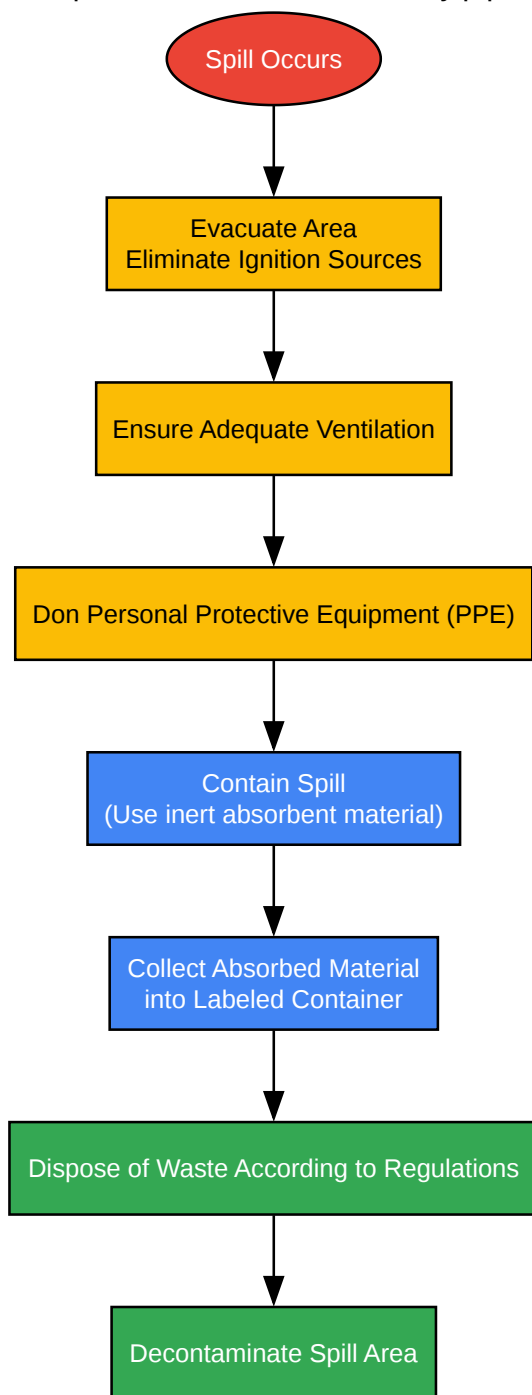
- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[4] Water spray can be used to cool containers.[8]
- Unsuitable Extinguishing Media: A direct water jet may be ineffective and can spread the fire. [2]

- **Specific Hazards:** Highly flammable liquid and vapor.[4] Vapors are heavier than air and may travel to a source of ignition and flash back.[5][10] Containers may explode when heated.[5][10] Combustion may produce toxic gases, including nitrogen oxides and carbon monoxide.[4][8]
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.[4][8]

Accidental Release Measures

- **Personal Precautions:** Evacuate the area and eliminate all ignition sources.[5] Ensure adequate ventilation.[5] Wear appropriate personal protective equipment.[4]
- **Environmental Precautions:** Prevent the substance from entering drains or watercourses.[4]
- **Cleanup Methods:** For small spills, absorb with an inert, non-combustible material such as sand, earth, or vermiculite.[4][5] Collect the material into a labeled container for disposal.[4] For large spills, dike the area to contain the spill.[5]

Spill Response Workflow for 3-Methylpiperidine



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Workflow for responding to a spill.

Toxicological and Ecological Information

Toxicological Information

The primary routes of exposure are inhalation, ingestion, and skin or eye contact.^[4] Acute effects include irritation to the skin, eyes, and respiratory system.^[4] It is harmful if swallowed.^[4] To date, the chronic health effects of **3-Methylpiperidine** have not been fully investigated.^[4]

Table 3: Ecotoxicity Data

Test	Species	Result	Source(s)
LC50 (96 hours)	Fathead minnow	259.71 mg/L (Predicted)	^[4]

Ecological Information

3-Methylpiperidine is considered to be not toxic to the aquatic environment based on predicted data.^[4] It is not readily biodegradable and has a low potential for bioaccumulation.^[4] Due to its water solubility, it is likely to be mobile in the environment.^{[4][8]}

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.^{[4][8]}
- Conditions to Avoid: Keep away from heat, sparks, open flames, static discharge, and direct sunlight.^{[4][8]}
- Incompatible Materials: Strong oxidizing agents, acids, bases, acid anhydrides, and acid chlorides.^{[8][10]}
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic vapors of nitrogen oxides, carbon monoxide, and carbon dioxide.^{[4][8]}
- Hazardous Polymerization: Hazardous polymerization does not occur.^{[4][8]}

Experimental Protocols

Detailed experimental methodologies for the toxicological data presented in safety data sheets are often not publicly available. The data is typically generated following standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA). For instance, acute oral toxicity (LD50) is often determined using a protocol similar to OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). Skin irritation studies generally follow guidelines like OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). Researchers requiring detailed experimental protocols should refer to these standardized guidelines.

Disposal and Transportation

Disposal

Dispose of unused product and contaminated packaging in accordance with local, regional, and national regulations.^{[2][4]} Waste should be handled as hazardous.^[2] It is recommended to use a licensed professional waste disposal service.

Transportation

3-Methylpiperidine is regulated for transport.

Table 4: Transportation Information

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group	Source(s)
DOT	UN2733	AMINES, FLAMMABLE , CORROSIVE , N.O.S. (Piperidine, 3-methyl-)	3 (Subsidiary Hazard 8)	II	^[8]

This guide is intended to provide comprehensive safety and handling information for **3-Methylpiperidine** for use by trained professionals. Always refer to the most current Safety

Data Sheet (SDS) provided by the supplier before handling this chemical.

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- To cite this document: BenchChem. [3-Methylpiperidine: A Comprehensive Technical Guide to Safety, Handling, and MSDS Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147322#3-methylpiperidine-safety-handling-and-msds-information]

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